

# Orphenadrine Citrate: A Technical Guide to its Discovery, Development, and Mechanism of Action

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## Compound of Interest

Compound Name: Orphenadrine Citrate

Cat. No.: B1202039

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## Abstract

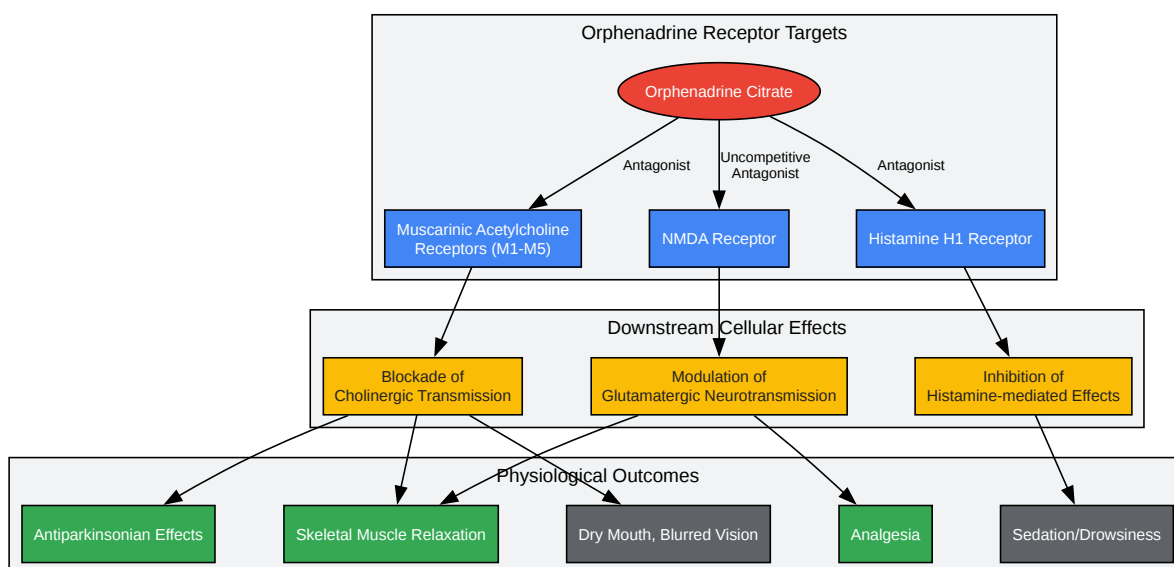
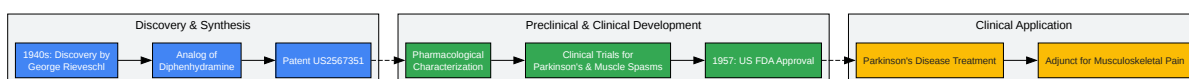
This technical guide provides a comprehensive overview of the discovery, historical development, and pharmacological profile of **orphenadrine citrate**. It is intended for researchers, scientists, and professionals in the field of drug development. The document details the synthesis of the compound, its multifaceted mechanism of action, pharmacokinetic and pharmacodynamic properties, and key clinical findings. Quantitative data is presented in structured tables for comparative analysis. Detailed experimental protocols for pivotal assays are described, and signaling pathways and developmental timelines are visualized using Graphviz diagrams to facilitate a deeper understanding of this centrally acting muscle relaxant.

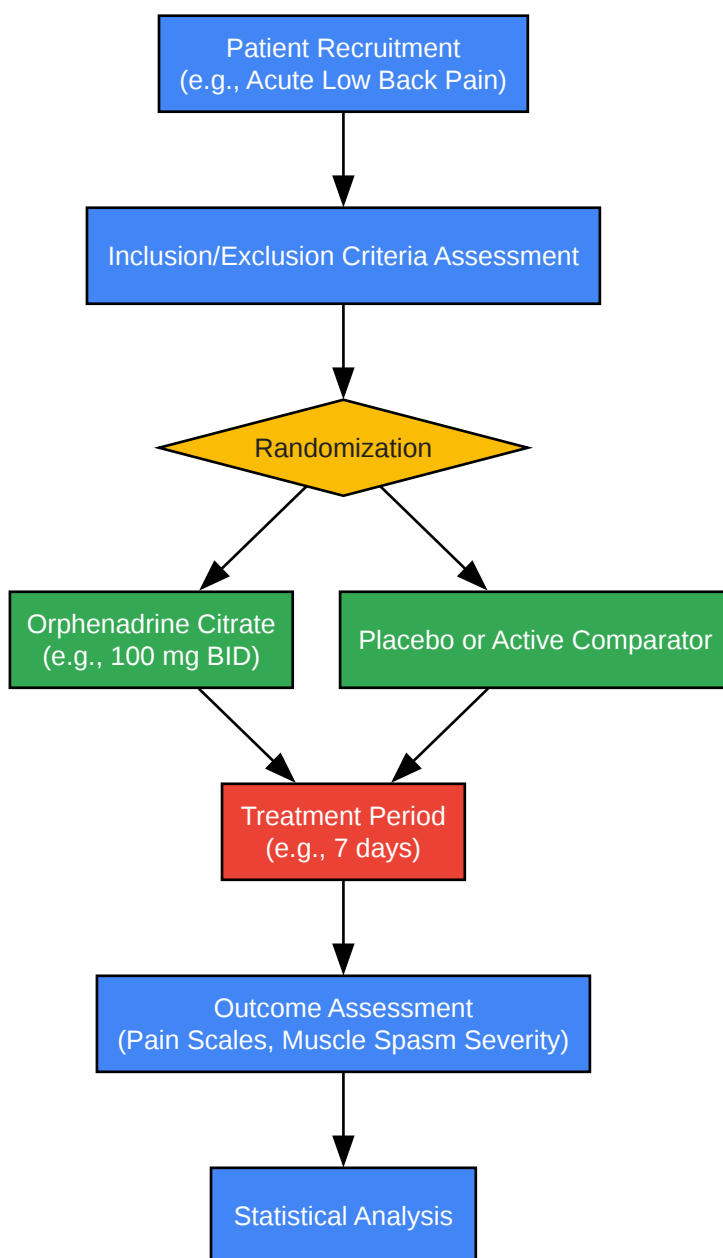
## Discovery and Historical Development

Orphenadrine, an analog of the first-generation antihistamine diphenhydramine, was discovered in the 1940s by Dr. George Rieveschl, the same chemist who had synthesized diphenhydramine.<sup>[1]</sup> While working at Parke-Davis as the Director of Research, Rieveschl led the development of orphenadrine.<sup>[1]</sup> It was first approved for medical use in the United States in 1957.<sup>[2]</sup> Initially, and prior to the advent of drugs like amantadine in the late 1960s, anticholinergic agents such as orphenadrine were a primary treatment for Parkinson's disease.

[1] Over time, its primary indication has shifted to the relief of discomfort associated with acute, painful musculoskeletal conditions.[2]

The development of **orphenadrine citrate** can be visualized as a progression from its chemical conception to its clinical application.





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## References

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